

An In-depth Technical Guide to 5-Formyl-2-methoxyphenyl Acetate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Formyl-2-methoxyphenyl
Acetate

Cat. No.: B119829

[Get Quote](#)

This guide provides a comprehensive overview of **5-Formyl-2-methoxyphenyl Acetate**, a key chemical intermediate. Tailored for researchers, scientists, and professionals in drug development, this document delves into the compound's fundamental properties, synthesis, and applications, underpinned by established scientific principles and methodologies.

Introduction

5-Formyl-2-methoxyphenyl Acetate, also known by synonyms such as 3-Acetoxy-4-methoxybenzaldehyde and O-Acetyl Isovanillin, is an aromatic aldehyde that serves as a valuable building block in organic synthesis.^{[1][2]} Its structure, featuring an acetylated phenol, a methoxy group, and a formyl group, provides a unique combination of reactive sites, making it a versatile precursor for a wide range of more complex molecules. This guide will explore the essential characteristics of this compound, offering both theoretical insights and practical guidance for its use in a laboratory setting.

Part 1: Core Chemical and Physical Properties

A thorough understanding of a compound's physical and chemical properties is paramount for its effective application in research and development.

Structural and Molecular Data

5-Formyl-2-methoxyphenyl Acetate is characterized by the following identifiers and molecular properties:

Property	Value	Source(s)
IUPAC Name	(5-formyl-2-methoxyphenyl) acetate	[2]
CAS Number	881-57-2	[1][2]
Molecular Formula	C ₁₀ H ₁₀ O ₄	[1][2]
Molecular Weight	194.19 g/mol	[1][2][3]
Canonical SMILES	<chem>CC(=O)OC1=C(C=CC(=C1)C=O)OC</chem>	[2]
InChI Key	ZVPGTXJXZIXWGR-UHFFFAOYSA-N	[2][3]

Physicochemical Properties

The bulk properties of **5-Formyl-2-methoxyphenyl Acetate** are summarized below, providing crucial information for handling, storage, and reaction setup.

Property	Value	Source(s)
Appearance	White to Orange to Green powder to crystal	[1][4][5]
Melting Point	85.0 to 89.0 °C (87 °C reference)	[4][5][6]
Boiling Point	293°C at 760 mmHg (Predicted)	
Purity	>98.0% (GC)	[1][4][5][6]
Storage	Inert atmosphere, 2-8°C is recommended	[5]

Part 2: Synthesis and Spectroscopic Characterization

The synthesis of **5-Formyl-2-methoxyphenyl Acetate** is a critical aspect of its utility. This section outlines a common synthetic protocol and discusses the expected spectroscopic data for structural verification.

Synthetic Protocol: Acetylation of Vanillin

A prevalent method for the synthesis of the related compound, O-Acetylvanillin, involves the acetylation of vanillin.^{[7][8]} This straightforward esterification can be adapted and is conceptually similar to the synthesis of **5-Formyl-2-methoxyphenyl Acetate**'s isomers. The following is a representative protocol.

Objective: To synthesize vanillin acetate via base-catalyzed acetylation of vanillin.

Materials:

- Vanillin (3.2 mmol)
- Dichloromethane (DCM) (5-6 mL)
- Acetic anhydride (3.84 mmol)
- Dry pyridine (3.84 mmol)
- Crushed ice
- Deionized water
- 95% Ethanol (for recrystallization)

Equipment:

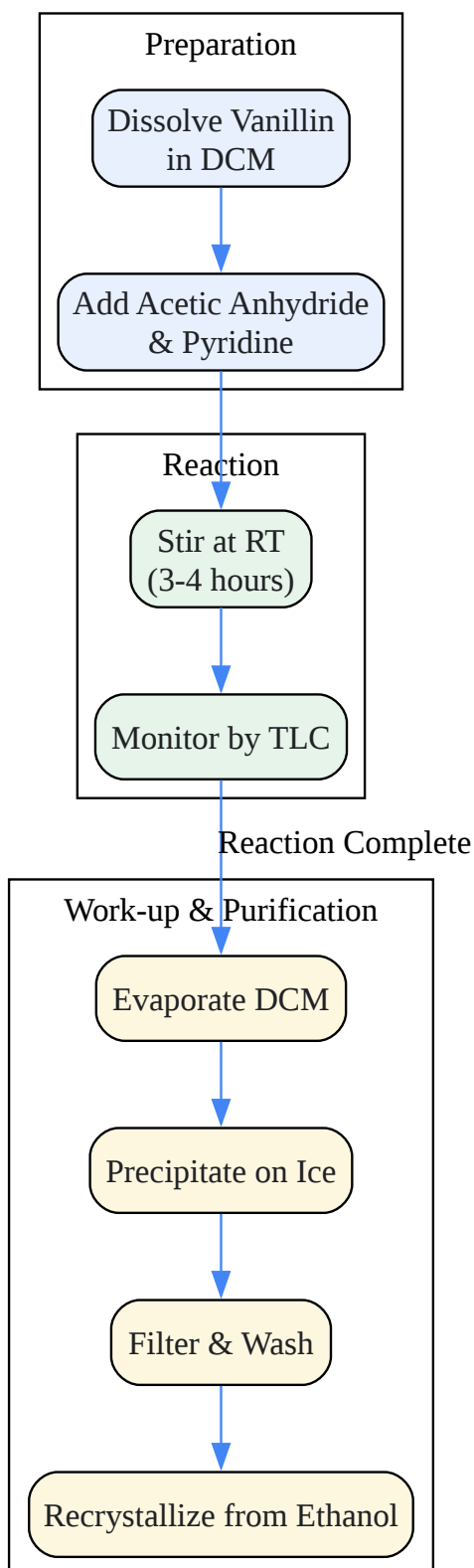
- Round-bottom flask
- Magnetic stirrer and stir bar

- Separatory funnel
- Rotary evaporator

Procedure:

- Under anhydrous conditions, dissolve vanillin (3.2 mmol) in 5-6 mL of dichloromethane in a round-bottom flask.[\[8\]](#)[\[9\]](#)
- To this solution, add acetic anhydride (3.84 mmol) and dry pyridine (3.84 mmol).[\[8\]](#)[\[9\]](#)
- Stir the reaction mixture at room temperature for 3-4 hours.[\[8\]](#)[\[9\]](#)
- Monitor the reaction's progress using Thin Layer Chromatography (TLC) with a 1:1 Hexane:Ethyl acetate mobile phase.[\[9\]](#)
- Upon completion, evaporate the dichloromethane using a rotary evaporator.[\[8\]](#)[\[9\]](#)
- Pour the resulting mixture onto crushed ice, which will cause the product to precipitate.[\[8\]](#)[\[9\]](#)
- Filter the precipitate and wash it with deionized water.[\[8\]](#)[\[9\]](#)
- Dry the precipitate and recrystallize from 95% ethanol for purification.[\[8\]](#)[\[9\]](#)

Workflow Diagram:



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of vanillin acetate.

Spectroscopic Data

While detailed spectral data from a single source is not readily available, commercial suppliers confirm the structure via NMR.[4][5] For the related O-Acetylvanillin, the acetylation is confirmed by a carbonyl peak in the IR spectrum around 1695 cm^{-1} and the resonance of methyl protons at approximately 2.29 ppm in $^1\text{H-NMR}$. [9] Similar characteristic peaks would be expected for **5-Formyl-2-methoxyphenyl Acetate**. Mass spectrometry data for **5-Formyl-2-methoxyphenyl Acetate** predicts a monoisotopic mass of 194.0579 Da.[2][10]

Part 3: Applications in Research and Development

5-Formyl-2-methoxyphenyl Acetate is classified as a building block, primarily used in the synthesis of more complex molecules.[1][5]

Role in Organic Synthesis

Its utility stems from the reactivity of the aldehyde group, which can undergo a variety of transformations. For instance, it can be a substrate in reactions such as:

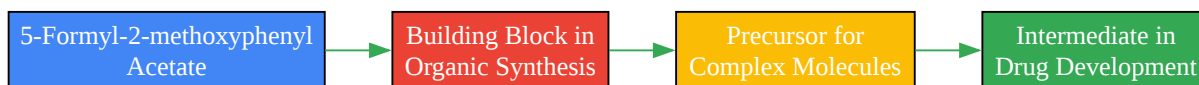
- Rieche formylation: A process to introduce a formyl group onto an aromatic ring.[11]
- Knoevenagel condensation: A reaction of an aldehyde or ketone with an active methylene compound to produce a new carbon-carbon double bond.[11]

These reactions are fundamental in medicinal chemistry and materials science for constructing complex molecular scaffolds.

Intermediate in Drug Discovery

Vanillin and its derivatives are valuable intermediates in the synthesis of pharmaceuticals.[12] For example, vanillin is a precursor for compounds like papaverine and trimethoprim.[12] By extension, functionalized derivatives like **5-Formyl-2-methoxyphenyl Acetate** serve as important starting materials in the development of novel therapeutic agents. Its structure is a component in the synthesis of various biologically active compounds, including those with potential antimicrobial properties.[9][12] The strategic modification of the vanillin scaffold is a key approach in enhancing the pharmacological activity of new drug candidates.[12]

Logical Relationship Diagram:



[Click to download full resolution via product page](#)

Caption: Role of the compound in synthesis and drug development.

Part 4: Safety and Handling

Proper handling of all chemical reagents is essential for laboratory safety.

Hazard Identification

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **5-Formyl-2-methoxyphenyl Acetate** is classified with the following hazards:[2]

- H315: Causes skin irritation.[2][4]
- H319: Causes serious eye irritation.[2][4]

The signal word associated with this compound is "Warning".[2][4]

Recommended Precautionary Measures

When handling **5-Formyl-2-methoxyphenyl Acetate**, the following precautionary statements should be observed:[2][4]

- P264: Wash skin thoroughly after handling.[2][4]
- P280: Wear protective gloves/eye protection/face protection.[2][4]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[2][4]
- P332 + P313: If skin irritation occurs: Get medical advice/attention.
- P337 + P313: If eye irritation persists: Get medical advice/attention.
- P362 + P364: Take off contaminated clothing and wash it before reuse.[2][4]

Conclusion

5-Formyl-2-methoxyphenyl Acetate is a versatile and valuable chemical intermediate with well-defined properties. Its utility as a building block in organic synthesis, particularly in the context of drug discovery and development, is significant. This guide has provided a detailed overview of its core properties, a representative synthetic protocol, key applications, and essential safety information to support its effective and safe use by researchers and scientists in the field.

References

- **5-Formyl-2-methoxyphenyl Acetate** | C₁₀H₁₀O₄ | CID 4099572.
- Synthesis of 2-(5-(2-Aminopropyl)-2-hydroxyphenyl)acetic Acid, a Metabolite of the Drug 5-APB. MDPI. [Link]
- 5-Formyl-2-methoxyphenyl acet
- Synthesis and Evaluation of Vanillin Derivatives as Antimicrobial Agents.
- (5-Formyl-2-methoxyphenyl)acetic acid | CAS#:893733-62-5. Chemsr. [Link]
- CAS 881-57-2 | 5-Formyl-2-methoxyphenyl acet
- O-Acetylvainillin | CAS#:881-68-5. Chemsr. [Link]
- 5-formyl-2-methoxyphenyl acet
- The synthesis of vanillin - learning about aspects of sustainable chemistry by comparing different syntheses.
- 64734 Real Est
- Vanillin Derivatives in Drug Design: Structure–Activity Relationship (SAR) Hotspots and Synthetic Pathways for Enhanced Pharmacological Activity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 5-Formyl-2-methoxyphenyl Acetate | CymitQuimica [cymitquimica.com]
- 2. 5-Formyl-2-methoxyphenyl Acetate | C₁₀H₁₀O₄ | CID 4099572 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 5-Formyl-2-methoxyphenyl Acetate 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]

- 4. 5-Formyl-2-methoxyphenyl Acetate | 881-57-2 | TCI Deutschland GmbH [tcichemicals.com]
- 5. 5-Formyl-2-methoxyphenyl Acetate | 881-57-2 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 6. labproinc.com [labproinc.com]
- 7. O-Acetylvainillin | CAS#:881-68-5 | Chemsrce [chemsrc.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. Synthesis and Evaluation of Vanillin Derivatives as Antimicrobial Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 10. PubChemLite - 5-formyl-2-methoxyphenyl acetate (C10H10O4) [pubchemlite.lcsb.uni.lu]
- 11. mdpi.com [mdpi.com]
- 12. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Formyl-2-methoxyphenyl Acetate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b119829#5-formyl-2-methoxyphenyl-acetate-basic-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com